

An In-depth Technical Guide to Cyclosiversioside F 16,25-diacetate

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Compound of Interest

Compound Name: **Cyclosiversioside F 16,25-diacetate**

Cat. No.: **B15136683**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclosiversioside F 16,25-diacetate is a naturally occurring cycloartane-type triterpenoid glycoside. These compounds, primarily isolated from various species of the *Astragalus* genus, are of significant interest to the scientific community due to their diverse and potent biological activities. This technical guide provides a comprehensive overview of the available physicochemical properties, biological activities, and potential therapeutic applications of **Cyclosiversioside F 16,25-diacetate**, compiled from existing scientific literature and chemical supplier data.

Physicochemical Properties

While a complete experimental characterization is not publicly available, the following data has been compiled from various sources.

Table 1: Physicochemical Data for **Cyclosiversioside F 16,25-diacetate**

Property	Value	Source
CAS Number	452919-90-3	Molnova
Molecular Formula	C ₄₅ H ₇₂ O ₁₆	Molnova
Molecular Weight	869.04 g/mol	Molnova
Purity	≥98% (HPLC)	Molnova
Appearance	White to off-white powder	Inferred from typical appearance of purified natural products
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	Molnova
Storage	Store at -20°C under an inert atmosphere	United States Biological

Note: Specific quantitative data such as melting point and optical rotation have not been found in the reviewed literature.

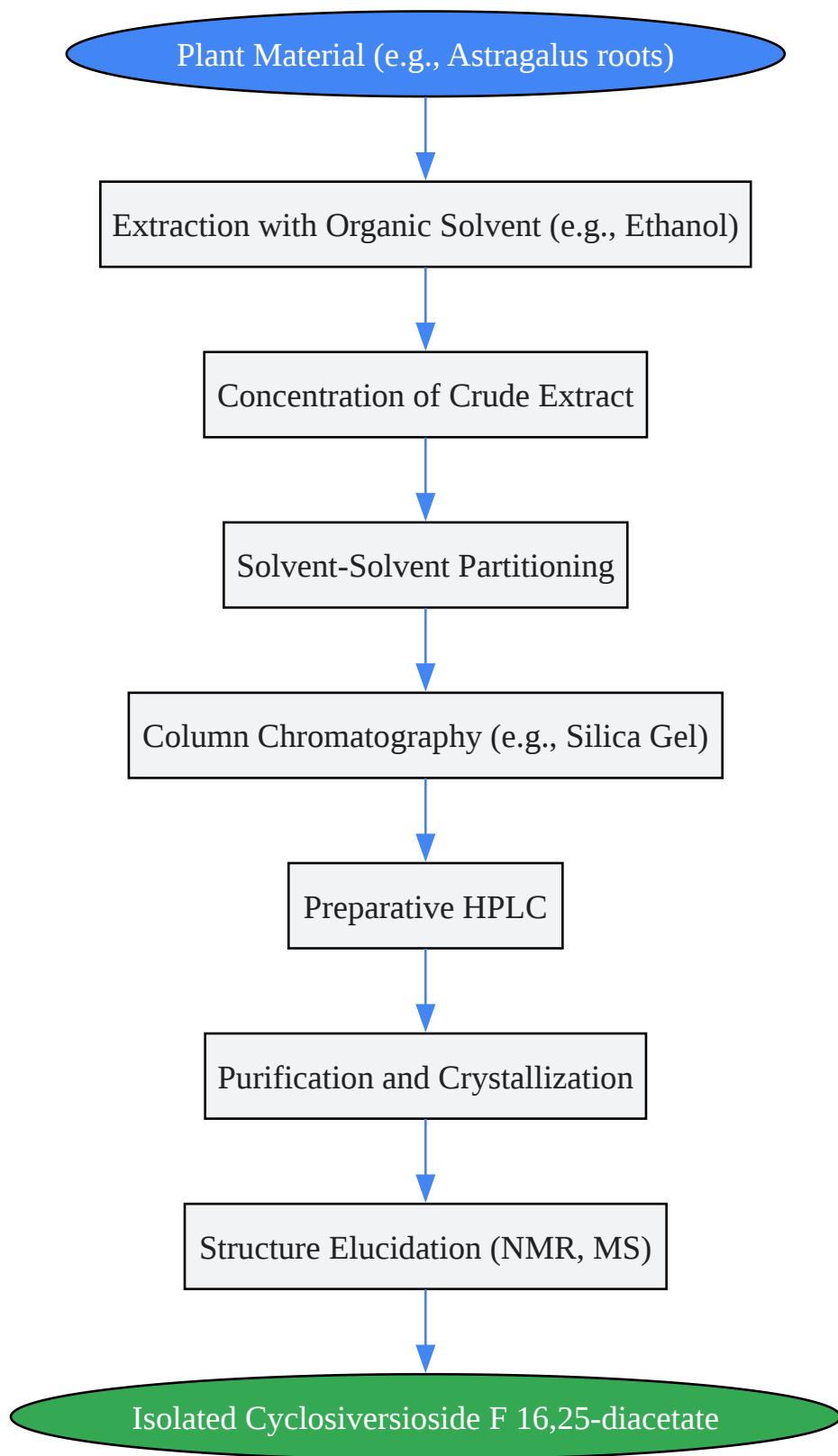
Spectral Data

Detailed 1D and 2D NMR spectra (¹H NMR, ¹³C NMR) and mass spectrometry fragmentation data for **Cyclosiversioside F 16,25-diacetate** are not readily available in the public domain. Researchers who have purchased this compound as a reference standard may have access to this data through the supplier's Certificate of Analysis.

Experimental Protocols

A detailed, step-by-step experimental protocol for the isolation and purification of **Cyclosiversioside F 16,25-diacetate** from a natural source is not described in the available literature. However, a general workflow for the isolation of cycloartane glycosides from *Astragalus* species can be inferred.

General Isolation Workflow for Cycloartane Glycosides

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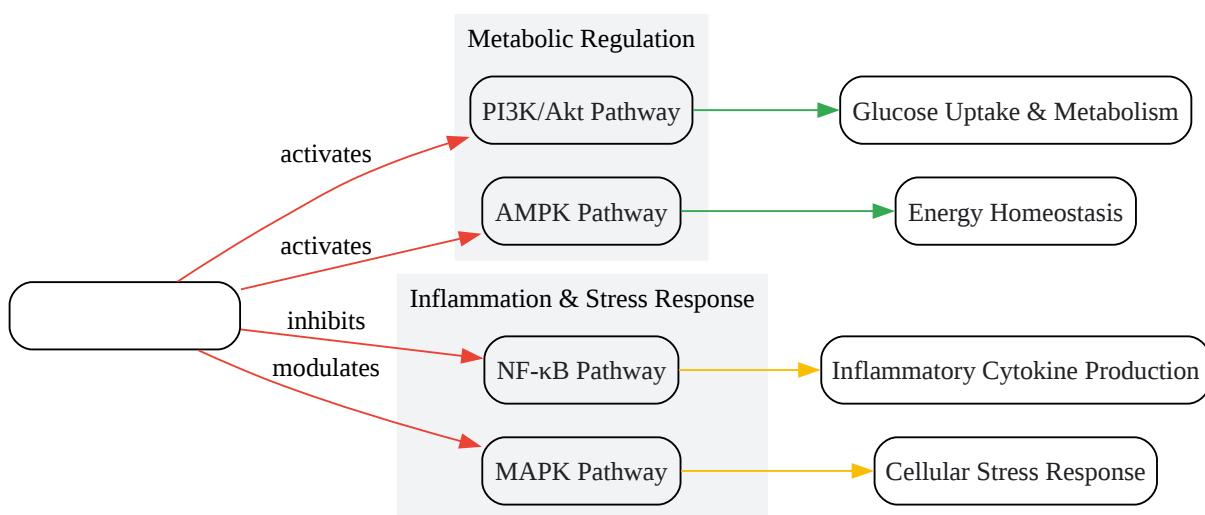
Caption: Generalized workflow for the isolation of cycloartane glycosides.

Biological Activity and Signaling Pathways

Recent studies have begun to elucidate the biological activities of Cyclosiversioside F, the parent compound of the diacetate derivative. This research suggests potential therapeutic applications in metabolic and cardiovascular diseases.

Cyclosiversioside F has been shown to possess cardioprotective and anti-ischemic properties[1]. Furthermore, it is being investigated for its potential role in preventing obesity and related disorders[2]. The therapeutic effects of Cyclosiversioside F are believed to be mediated through the modulation of several key signaling pathways.

Potential Signaling Pathways Modulated by Cyclosiversioside F



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Caption: Potential signaling pathways modulated by Cyclosiversioside F.[2]

Conclusion

Cyclosiversioside F 16,25-diacetate is a promising natural product with potential applications in drug development, particularly in the areas of metabolic and cardiovascular diseases. While basic physicochemical information is available, a comprehensive public dataset including detailed spectral and experimental data is currently lacking. Further primary research is required to fully characterize this compound and to validate its therapeutic potential through rigorous preclinical and clinical studies. The information provided in this guide serves as a foundational resource for researchers and professionals interested in the further investigation of **Cyclosiversioside F 16,25-diacetate**.

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References

- 1. mkscienceset.com [mkscienceset.com]
- 2. Could Cyclosiversioside F Serve as a Dietary Supplement to Prevent Obesity and Relevant Disorders? - PMC [pmc.ncbi.nlm.nih.gov]
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